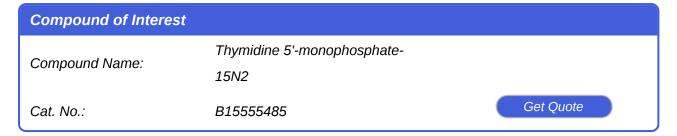


A Technical Guide to Commercial Sourcing and Application of Thymidine 5'-monophosphate ¹⁵N₂

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and key applications of Thymidine 5'-monophosphate-15N2. This isotopically labeled nucleotide is a critical tool for researchers in various fields, including drug development, metabolic studies, and structural biology. Its primary utility lies in its application as a tracer and an internal standard for highly sensitive analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Commercial Suppliers and Product Specifications

A variety of life science and chemical suppliers offer Thymidine 5'-monophosphate-15N2. The following table summarizes key quantitative data from several prominent commercial vendors to facilitate comparison and procurement.



Supplier	Catalog Number	Purity	Isotopic Enrichment	Available Quantities	Form
Cambridge Isotope Laboratories, Inc.	NLM-3925	≥98%	98 atom %	10 mg, bulk inquiries	Solid
Eurisotop (a subsidiary of CIL)	NLM-3925-10	≥98%	98 atom %	10 mg	Solid
MedChemEx press	HY-130438S	>98%	Not specified	1 mg, 5 mg	Solid
Sigma- Aldrich (Merck)	900385 (for ¹³ C ₁₀ , ¹⁵ N ₂)	≥95% (CP)	≥98 atom %	Solution (100 mM)	Solution
Thermo Fisher Scientific	Not available as ¹⁵ N ₂ directly, but offers the unlabeled compound.				

Note: Product specifications and availability are subject to change. It is recommended to consult the respective supplier's website for the most current information.

Core Applications and Experimental Methodologies

Thymidine 5'-monophosphate- $^{15}N_2$ is primarily utilized in two main capacities: as an internal standard for quantitative analysis and as a metabolic tracer.

Internal Standard for Quantitative Analysis by LC-MS/MS

The most common application of ¹⁵N-labeled thymidine monophosphate is as an internal standard in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) assays.[1] The

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co-elution of the labeled standard with the endogenous, unlabeled analyte allows for precise quantification by correcting for variations in sample preparation and instrument response.

a. Sample Preparation:

- Extraction: Extract metabolites from biological samples (e.g., cell lysates, plasma) using a cold solvent mixture, such as 80% methanol.
- Spiking: Add a known concentration of Thymidine 5'-monophosphate-15N2 to the extraction solvent prior to its addition to the sample. This ensures that the internal standard is subjected to the same extraction and downstream processing steps as the analyte.
- Protein Precipitation: Centrifuge the samples to pellet precipitated proteins and other cellular debris.
- Supernatant Collection: Carefully collect the supernatant containing the metabolites.
- Drying and Reconstitution: Dry the supernatant under a stream of nitrogen and reconstitute the sample in a solvent compatible with the LC mobile phase.

b. LC-MS/MS Analysis:

- Chromatographic Separation: Separate the metabolites using a suitable HPLC or UHPLC column, such as a reversed-phase C18 column or a HILIC column for polar compounds. A typical gradient elution may involve water with 0.1% formic acid as mobile phase A and acetonitrile with 0.1% formic acid as mobile phase B.
- Mass Spectrometry Detection: Analyze the eluent using a triple quadrupole mass spectrometer operating in positive or negative ion mode.
- MRM Transitions: Monitor the specific Multiple Reaction Monitoring (MRM) transitions for both unlabeled thymidine monophosphate and the ¹⁵N₂-labeled internal standard. The transitions will differ by approximately 2 Da due to the two ¹⁵N atoms.

c. Data Analysis:



- Peak Integration: Integrate the chromatographic peaks for both the analyte and the internal standard.
- Ratio Calculation: Calculate the ratio of the peak area of the endogenous analyte to the peak area of the ¹⁵N₂-labeled internal standard.
- Quantification: Determine the concentration of the endogenous thymidine monophosphate by comparing the calculated ratio to a standard curve generated using known concentrations of the unlabeled analyte and a fixed concentration of the internal standard.

Metabolic Labeling and Flux Analysis

Thymidine 5'-monophosphate-15N2 can be used as a tracer to study DNA synthesis and nucleotide metabolism.[2][3][4][5][6] By introducing the labeled compound to cells or organisms, researchers can track its incorporation into newly synthesized DNA and other metabolic pathways.

The following diagram illustrates a general workflow for a metabolic labeling experiment using Thymidine 5'-monophosphate-15N₂.



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General workflow for metabolic labeling experiments.

NMR Spectroscopy for Structural and Interaction Studies

¹⁵N-labeling of nucleotides is a powerful technique in NMR spectroscopy for studying the structure and dynamics of DNA and RNA, as well as their interactions with other molecules such as proteins and small molecule drugs.[7][8][9][10][11] The ¹⁵N nucleus provides an

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additional spectroscopic handle to resolve spectral overlap and to probe the local chemical environment.

a. Sample Preparation:

- Synthesis of ¹⁵N-labeled Oligonucleotide: Incorporate Thymidine 5'-monophosphate-¹⁵N₂ into a custom DNA or RNA oligonucleotide sequence using solid-phase synthesis.
- Purification and Desalting: Purify the labeled oligonucleotide using HPLC and desalt it thoroughly.
- NMR Sample Preparation: Dissolve the purified oligonucleotide in a suitable NMR buffer (e.g., phosphate buffer in 90% H₂O/10% D₂O) to a final concentration of 0.1-1 mM.

b. NMR Data Acquisition:

- Spectrometer Setup: Tune and shim the NMR spectrometer for the specific sample.
- ¹H-¹⁵N HSQC Experiment: Acquire a 2D ¹H-¹⁵N Heteronuclear Single Quantum Coherence (HSQC) spectrum. This experiment correlates the chemical shifts of ¹⁵N nuclei with their directly attached protons.
- Acquisition Parameters: Typical parameters include a spectral width of ~16 ppm in the ¹H dimension and ~35 ppm in the ¹⁵N dimension, with the carrier frequency centered in the respective spectral regions. The number of scans will depend on the sample concentration and desired signal-to-noise ratio.

c. Spectral Analysis:

- Resonance Assignment: Assign the cross-peaks in the HSQC spectrum to specific nitrogenproton pairs in the oligonucleotide. The ¹⁵N chemical shifts of the thymidine residues will be distinct from those of other nucleobases.
- Structural and Dynamic Information: Analyze the chemical shifts, line widths, and intensities of the cross-peaks to obtain information about the local structure, dynamics, and intermolecular interactions of the labeled thymidine residues.

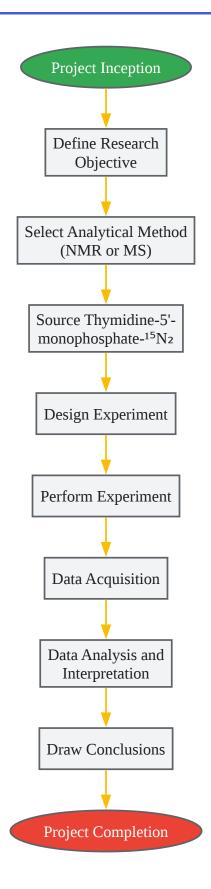




Logical Workflow for Utilizing Thymidine 5'monophosphate-15N2

The following diagram provides a logical workflow for a typical research project involving the use of Thymidine 5'-monophosphate-15N2.





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Logical workflow for a research project.



This technical guide provides a foundational understanding of the commercial landscape and practical applications of Thymidine 5'-monophosphate-15N2. For more specific applications and advanced techniques, consulting the primary scientific literature is highly recommended.

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